

Introduction: The Strategic Importance of a Bifunctional Reagent

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Compound of Interest

Compound Name: 4-Chlorobenzyl bromide

CAS No.: 622-95-7

Cat. No.: B1630557

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4-Chlorobenzyl bromide is an aromatic organohalogen compound distinguished by its dual reactivity. The molecule features a benzyl bromide group, which is highly susceptible to nucleophilic substitution, and a chemically robust chloro-substituent on the aromatic ring. This structure makes it an invaluable electrophilic building block for introducing the 4-chlorobenzyl moiety into diverse molecular architectures. The presence of this group is known to modulate biological activity by influencing factors such as lipophilicity and metabolic stability, making **4-Chlorobenzyl bromide** a key intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs) and advanced materials. This guide serves as a foundational resource for understanding and effectively utilizing this versatile reagent in a research and development setting.

Core Physicochemical & Structural Data

A precise understanding of a compound's fundamental properties is a prerequisite for its effective application in synthesis and analysis.

Property	Value	Source(s)
Molecular Formula	C7H6BrCl	[1][2]
Molecular Weight	205.48 g/mol	[1][3]
IUPAC Name	1-(bromomethyl)-4-chlorobenzene	[1]
Synonyms	α -Bromo-p-chlorotoluene, p-Chlorobenzyl bromide	
CAS Number	622-95-7	[1][3]
Appearance	White to off-white crystalline solid	
Melting Point	46-52 °C	[2]
Boiling Point	107-108 °C @ 8 mmHg	[2][3]
Key Hazard	Lachrymatory	[3]

Synthesis and Mechanistic Insight

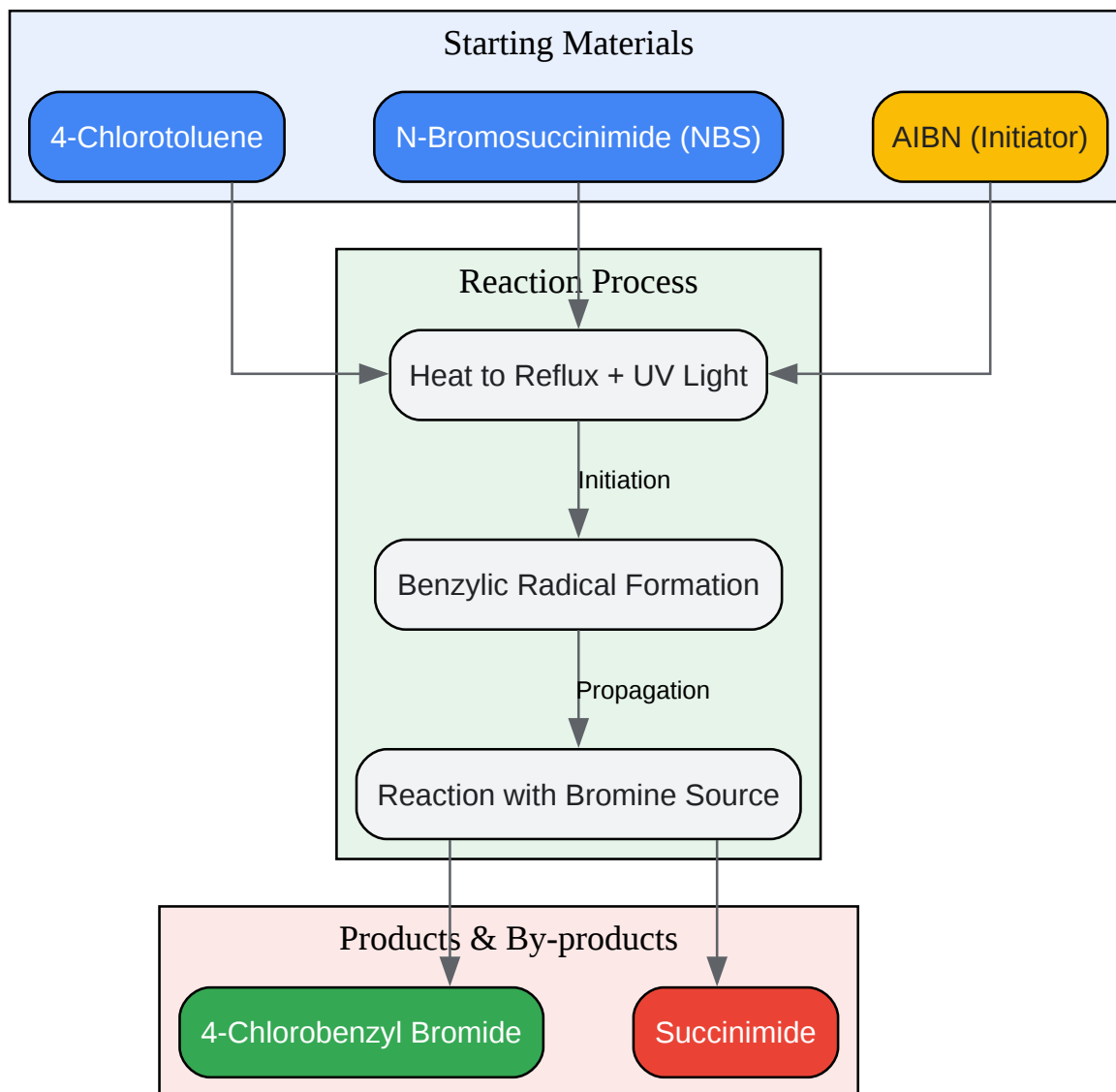
The most common and industrially scalable method for producing **4-Chlorobenzyl bromide** is through the selective free-radical bromination of 4-chlorotoluene. This reaction leverages the enhanced stability of the benzylic radical intermediate.

Experimental Protocol: Free-Radical Bromination of 4-Chlorotoluene

- **Reagent Preparation:** In a three-neck round-bottom flask fitted with a reflux condenser, thermometer, and overhead stirrer, dissolve 4-chlorotoluene (1.0 eq.) and N-Bromosuccinimide (NBS, 1.05 eq.) in a suitable anhydrous solvent (e.g., carbon tetrachloride or acetonitrile).
- **Initiation:** Add a catalytic quantity of a radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide (0.02 eq.). The choice of initiator is critical; AIBN is often preferred for its predictable decomposition kinetics.

- **Reaction Execution:** Heat the mixture to reflux (approx. 77°C for CCl₄). The reaction can be initiated and sustained by irradiation with a UV lamp, which facilitates the homolytic cleavage of the initiator and bromine source.
- **Monitoring:** Track the reaction's progress by periodically taking aliquots and analyzing them via Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to observe the consumption of 4-chlorotoluene.
- **Work-up:** Once the starting material is consumed, cool the reaction mixture to room temperature. The succinimide by-product, being insoluble in the nonpolar solvent, will precipitate and can be removed by vacuum filtration.
- **Purification:** Wash the filtrate with an aqueous solution of sodium thiosulfate to quench any remaining bromine, followed by a brine wash. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product is typically purified by recrystallization from a suitable solvent like hexane to yield pure **4-Chlorobenzyl bromide**.

Visualization of the Synthetic Pathway



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Caption: Standard laboratory workflow for S_n2 reactions.

Safety and Handling Protocols

As a Senior Application Scientist, ensuring laboratory safety is paramount. **4-Chlorobenzyl bromide** is a potent lachrymator (induces tearing) and is corrosive.

- **Personal Protective Equipment (PPE):** Always handle this reagent inside a certified chemical fume hood. Wear nitrile gloves, chemical splash goggles, and a flame-retardant lab coat.
- **Handling:** Avoid inhalation of dust or vapors. Prevent contact with skin and eyes. Use only spark-proof tools and equipment.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, bases, and metals. The container should be tightly sealed and may be stored under an inert atmosphere.
- **Disposal:** Dispose of waste materials in accordance with local, state, and federal regulations.

Conclusion

4-Chlorobenzyl bromide is a cornerstone reagent whose value is defined by its predictable reactivity and the strategic importance of the 4-chlorobenzyl moiety in functional molecules. Its molecular formula of C_7H_6BrCl and molecular weight of 205.48 g/mol are fundamental constants for any stoichiometric calculation. A comprehensive understanding of its synthesis, handling requirements, and reaction profile, as detailed in this guide, is essential for any scientist aiming to leverage its full potential in research and development endeavors.

References

- National Institute of Standards and Technology (NIST). **4-Chlorobenzyl bromide**. NIST Chemistry WebBook. [\[Link\]](#)
- ChemBK. **4-Chlorobenzyl bromide**. [\[Link\]](#)
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